

Cross-Reactivity Profiling Guide: (S)-3-((1H-indol-3-yl)methyl)morpholine

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Compound of Interest

Compound Name: (S)-3-((1H-indol-3-yl)methyl)morpholine

Cat. No.: B12079662

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Executive Summary & Structural Rationale

Product Class: Indole-Morpholine Hybrid Scaffold (Chiral Lead) Primary Application: CNS Chemical Probe / Lead Optimization Critical Liability: "Indole Promiscuity" (Polypharmacology)

(S)-3-((1H-indol-3-yl)methyl)morpholine represents a classic "privileged structure" in medicinal chemistry. The indole moiety serves as a bioisostere for the amino acid tryptophan and the neurotransmitter serotonin (5-HT), inherently predisposing this molecule to bind a vast array of G-Protein Coupled Receptors (GPCRs) and kinases. The chiral 3-substituted morpholine core introduces rigidity and metabolic stability, often enhancing selectivity compared to flexible ethylamine chains (e.g., tryptamine).

The Challenge: While the (S)-enantiomer often confers target specificity (e.g., distinguishing between 5-HT receptor subtypes), the indole core carries a high risk of off-target binding to structurally homologous receptors (e.g., 5-HT_{2B}, Dopamine D₂) and ATP-binding pockets of kinases. This guide details the exclusionary profiling required to validate this compound as a selective tool.

Comparative Performance Analysis

This section compares the profiling requirements and expected performance of the Test Article against standard pharmacological tools.

Table 1: Selectivity & Liability Comparison

Feature	(S)-3-((1H-indol-3-yl)methyl)morpholine (Test Article)	Sumatriptan (Reference Agonist)	Vilazodone (Dual-Action Control)	Staurosporine (Kinase Liability Control)
Primary Target Class	Predicted: 5-HT Receptors / SERT	5-HT _{1B/1D}	SERT + 5-HT _{1A}	Pan-Kinase
Structural Risk	High (Indole + Basic Amine)	Medium (Indole + Sulfonamide)	High (Indole + Piperazine)	High (Indolo-carbazole)
Critical Off-Target	5-HT _{2B} (Valvulopathy risk)	Coronary Vasoconstriction	GI Disturbance	Apoptosis (General)
Profiling Priority	Selectivity Panel (Subtype resolution)	Safety Panel (CV risk)	Functional Panel (Agonist vs Antagonist)	Kinome Scan
Metabolic Stability	High (Morpholine ring)	Low (MAO degradation)	Moderate (CYP metabolism)	N/A (Toxic)

Expert Insight: The "Indole Trap"

Researchers often assume that adding a morpholine ring ensures specificity. However, data shows that indole-morpholines can act as molecular chameleons.

- Risk: Without profiling, you cannot distinguish if your phenotypic effect is due to 5-HT_{1A} agonism (anxiolytic) or 5-HT_{2A} antagonism (antipsychotic).
- Solution: You must run a Functional Tiered Screen (Binding alone is insufficient).

Strategic Profiling Protocol

Do not rely on a single assay. Use this self-validating "Funnel Protocol" to establish the compound's fingerprint.

Phase 1: The "SafetyScreen" (Exclusionary Binding)

Objective: Rapidly identify major off-target hits at a high concentration (10 μ M). Method: Radioligand Binding Assay (Competition).

- Panel Selection: Utilize a standard safety panel (e.g., Eurofins SafetyScreen44 or CEREP).
- Critical Targets for Indoles:
 - Serotonergic: 5-HT_{1A}, 5-HT_{2A}, 5-HT_{2B} (Cardiac liability), 5-HT_{2C}.
 - Dopaminergic: D₂ (EPS liability).
 - Adrenergic: α_1 (Hypotension risk).
 - Transporters: SERT, DAT, NET.
- Threshold: Any inhibition >50% at 10 μ M triggers Phase 2.

Phase 2: Functional Subtype Resolution (The "Truth" Assay)

Objective: Determine if the binding is Agonistic, Antagonistic, or Allosteric. Method: GTP γ S Binding or Calcium Flux (FLIPR).

Protocol Step-by-Step:

- Cell Line: CHO or HEK293 stably expressing the specific human receptor (e.g., h5-HT_{1A}).
- Preparation: Harvest cells in assay buffer (20 mM HEPES, 10 mM MgCl₂, 100 mM NaCl, pH 7.4).
- Agonist Mode:

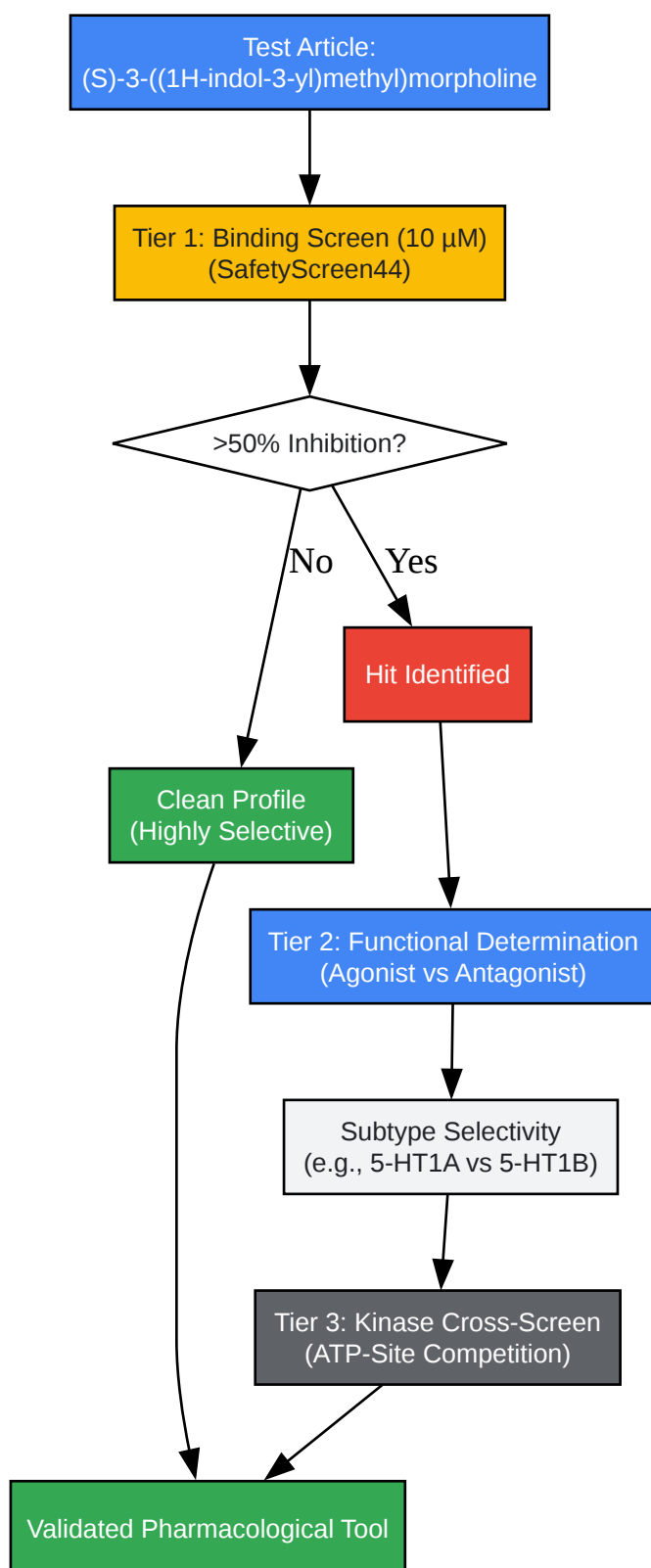
- Incubate cells with Test Article (0.1 nM – 10 μ M).
- Measure response (e.g., [35 S]GTPyS binding).
- Control: Compare
to Serotonin (Full Agonist).
- Antagonist Mode:
 - Pre-incubate cells with Test Article (15 min).
 - Add reference agonist (at
concentration).
 - Measure inhibition of agonist signal (
 -).

Phase 3: Kinase Liability Check

Rationale: The indole ring mimics the purine ring of ATP. Indole derivatives frequently hit kinases like PIM1, CDK2, or GSK3 β . Protocol: Run a simplified Kinome Scan (e.g., KINOMEscan®) at 1 μ M. Focus on Serine/Threonine kinases if the compound shows cytotoxic effects.

Visualizing the Profiling Logic

The following diagram illustrates the decision tree for profiling the **(S)-3-((1H-indol-3-yl)methyl)morpholine** scaffold, ensuring no "silent" liabilities remain.

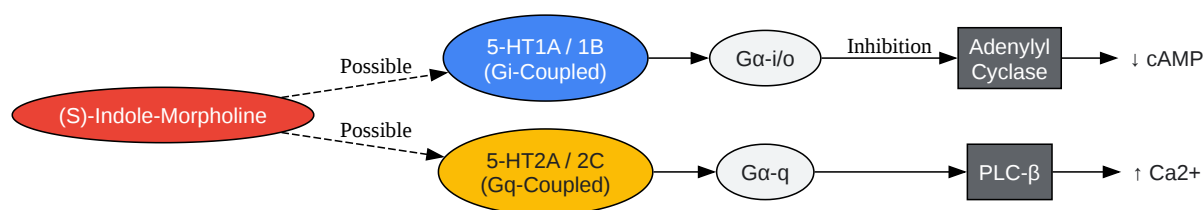


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Caption: Decision matrix for validating Indole-Morpholine probes. Note the mandatory functional check (Tier 2) due to the scaffold's potential for mixed pharmacology.

Mechanistic Pathway: 5-HT Signaling

Since this scaffold is strongly biased toward serotonergic modulation, understanding the downstream signaling is vital for interpreting functional data.



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Caption: Divergent signaling potential. The compound may activate Gi (inhibitory) or Gq (excitatory) pathways depending on specific receptor subtype affinity.

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